

H-GLU-AMC-OH: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **H-GLU-AMC-OH**

Cat. No.: **B555358**

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An In-depth Examination of the Fluorogenic Substrate for Aminopeptidase and γ -Glutamyltransferase Activity

Abstract

H-GLU-AMC-OH, chemically known as (2S)-2-amino-5-[(4-methyl-2-oxochromen-7-yl)amino]-5-oxopentanoic acid, is a fluorogenic substrate extensively utilized in biochemical and cellular assays to measure the enzymatic activity of various proteases, primarily aminopeptidases and γ -glutamyltransferases (GGT). Its utility lies in the enzymatic cleavage of the amide bond, which liberates the highly fluorescent 7-amino-4-methylcoumarin (AMC) molecule. This release results in a quantifiable increase in fluorescence, providing a sensitive and continuous measure of enzyme kinetics. This technical guide provides a comprehensive overview of **H-GLU-AMC-OH**, including its chemical properties, detailed experimental protocols for its use in enzymatic assays, and its application in studying relevant signaling pathways.

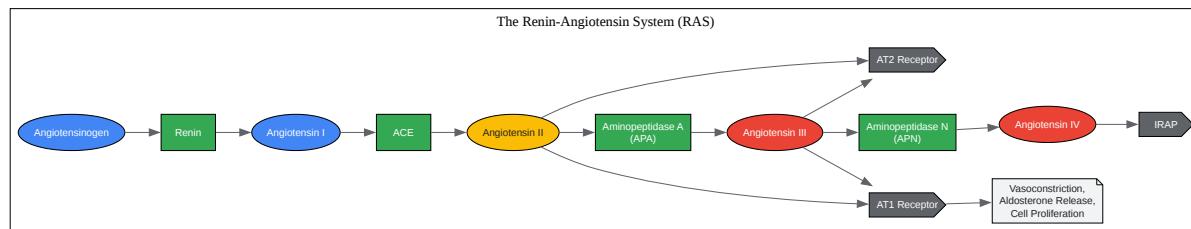
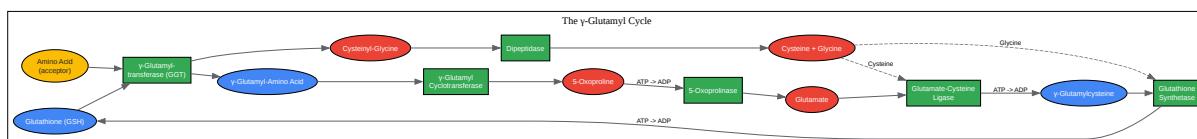
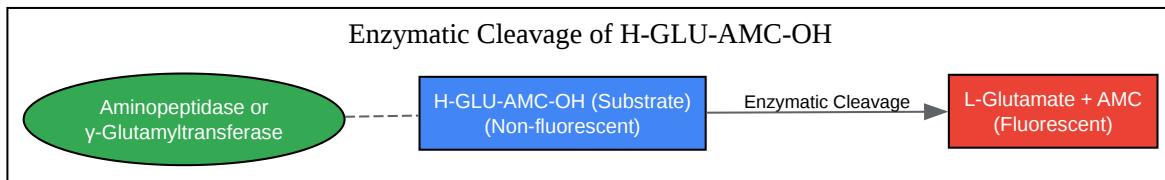
Chemical and Physical Properties

H-GLU-AMC-OH is a derivative of L-glutamic acid and 7-amino-4-methylcoumarin. The key physical and chemical properties are summarized in the table below for easy reference by researchers.

Property	Value	Reference
IUPAC Name	(2S)-2-amino-5-[(4-methyl-2-oxochromen-7-yl)amino]-5-oxopentanoic acid	
CAS Number	72669-53-5	
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₅	
Molecular Weight	304.3 g/mol	
Appearance	White to off-white powder	
Excitation Wavelength (λ _{ex})	~365 nm	[1] [2]
Emission Wavelength (λ _{em})	~460 nm	[1] [2]

Principle of Detection

The utility of **H-GLU-AMC-OH** as a substrate is based on the principle of fluorescence quenching and dequenching. In its intact form, the fluorescence of the 7-amino-4-methylcoumarin (AMC) moiety is quenched. Upon enzymatic cleavage of the amide bond between the glutamic acid residue and the AMC, the fluorophore is released. The free AMC exhibits strong fluorescence when excited with UV light, and the intensity of this fluorescence is directly proportional to the amount of substrate cleaved and, therefore, to the enzymatic activity.



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References

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